

# Preliminary checklist of medicinal plants in Chinnar

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An In-Depth Technical Guide on the Preliminary Checklist of Medicinal Plants in **Chinnar** Wildlife Sanctuary

This technical guide provides a comprehensive overview of the medicinal plants found in the **Chinnar** Wildlife Sanctuary, Kerala, India, based on ethnobotanical research. It is intended for researchers, scientists, and drug development professionals, offering a preliminary checklist of flora, detailed methodological protocols for ethnobotanical and phytochemical research, and a structured presentation of the available data.

## Introduction

The **Chinnar** Wildlife Sanctuary, located in the Idukki district of Kerala, is a region rich in biodiversity, including a significant number of medicinal plants.<sup>[1][2]</sup> The local tribal communities, primarily the Hill Pulayas and Muthuvans, possess extensive traditional knowledge regarding the use of these plants for treating various ailments.<sup>[1][2]</sup> Ethnobotanical studies in this region have documented the use of numerous plant species, highlighting the potential for further pharmacological investigation and drug discovery. This guide synthesizes the findings from existing research to provide a foundational resource for scientific and research purposes. The sanctuary is home to over 200 species of medicinal plants, of which 55 are actively used by the local tribes.<sup>[1][2][3][4]</sup>

## Preliminary Checklist of Medicinal Plants

The following table summarizes the medicinal plants identified in the **Chinnar** Wildlife Sanctuary, their traditional uses, and the parts of the plant utilized. This checklist is based on ethnobotanical observations of the tribal communities in the sanctuary.

Table 1: Medicinal Plants of **Chinnar** Wildlife Sanctuary and Their Ethnobotanical Uses

Botanical Name	Family	Tribal Name	Part(s) Used	Method of Preparation and Medicinal Use
Acacia leucophloea	Mimosaceae	Valla-vela	Bark	The bark is crushed with salt, and the resulting juice is applied to wounds and swellings. <a href="#">[2]</a>
Acalypha indica	Euphorbiaceae	Kuppameni	Whole plant	A paste made from the whole plant with salt is applied to treat scabies. <a href="#">[2]</a>
Anogeissus latifolia	Combretaceae	Vekkali	Bark	The juice extracted from the bark is taken orally to cure dysentery. <a href="#">[2]</a>
Asparagus racemosus	Liliaceae	Thannivazhan-kizhangu	Rhizome	The rhizome is given to breastfeeding mothers to increase milk production. <a href="#">[2]</a>
Boswellia serrata	Burseraceae	Kungiliyam	Resin	The dried resin is burned to repel disease-carrying germs and mosquitos. <a href="#">[2]</a>
Cadaba fruiticosa	Capparaceae	Vizhuthi	Root	An infusion of the root is applied to scorpion bites. <a href="#">[2]</a>

<i>Calotropis gigantea</i>	Asclepiadaceae	Erikka/achedi	Latex, Leaf	A paste of the leaves with <i>Ficus benghalensis</i> leaves and lime juice is applied to wounds. The sap is used to extract thorns. <a href="#">[2]</a>
<i>Combretum ovalifolium</i>	Combretaceae	-	-	Preferred by tribals for treating jaundice. <a href="#">[2]</a>
<i>Decalepis hamiltonii</i>	Asclepiadaceae	-	Tuber	The tubers are consumed as a delicacy. <a href="#">[2]</a>
<i>Ficus benghalensis</i>	Moraceae	Atthi	Leaves, Prop roots	A mixture of leaves and prop roots is applied to set fractured bones. <a href="#">[2]</a>
<i>Gmelina arborea</i>	Verbenaceae	Kumbil	Root, Fruit	The root extract is taken orally for fever, and the fruits are used to treat coughs. <a href="#">[2]</a>
<i>Gymnema sylvestre</i>	Asclepiadaceae	-	-	Used as an antidiabetic agent. <a href="#">[2]</a>
<i>Hemidesmus indicus</i>	Asclepiadaceae	Kappikodi	Rhizome	Rhizome powder is taken with coffee to reduce abdominal pain. <a href="#">[2]</a>

<i>Hemionitis arifolia</i>	Adiantaceae	Naichevi	Leaf	A paste of the leaves is applied to burns. <a href="#">[2]</a>
<i>Leea macrophylla</i>	Leeaceae	Chrianathali	Root	An infusion of the root is administered orally to expel intestinal worms. <a href="#">[2]</a>
<i>Phyllanthus amarus</i>	Euphorbiaceae	-	-	Known for its use against jaundice. <a href="#">[2]</a>
<i>Putranjiva roxburghii</i>	Euphorbiaceae	Ekkoli	Seed	A decoction of the seeds is administered orally for colds and fever. <a href="#">[2]</a>
<i>Tribulus terrestris</i>	Zygophyllaceae	-	-	Used for kidney and urinary bladder diseases. <a href="#">[2]</a>

## Experimental Protocols

### Ethnobotanical Data Collection and Analysis

A systematic approach is crucial for the accurate documentation of traditional medicinal knowledge. The following protocol outlines a standard methodology for conducting ethnobotanical surveys.

#### 3.1.1. Study Area and Informant Selection

- **Site Selection:** The study is conducted within the **Chinnar** Wildlife Sanctuary, focusing on the tribal settlements of the Hill Pulayas and Muthuvans.[\[2\]](#)

- **Informant Selection:** Engage with local tribal medical practitioners and elderly members of the community who possess extensive knowledge of medicinal plants.[\[2\]](#) Obtain prior informed consent before conducting interviews.

### 3.1.2. Data Collection

- **Interviews:** Conduct semi-structured interviews to gather information on the medicinal plants. Key data points to collect include:
  - Local name of the plant.
  - Part(s) of the plant used (e.g., leaves, root, bark).
  - Ailments treated.
  - Method of preparation (e.g., paste, decoction, infusion).
  - Dosage and administration.
- **Field Visits:** Accompany informants on field walks to collect plant specimens. This aids in the correct identification of the plants.
- **Voucher Specimens:** Prepare and deposit voucher specimens in a recognized herbarium for authentication and future reference.[\[2\]](#)

### 3.1.3. Data Analysis

- **Quantitative Ethnobotany:** Employ quantitative indices to analyze the collected data. This includes:
  - **Relative Frequency of Citation (RFC):** To determine the most commonly cited medicinal plants.
  - **Use Value (UV):** To quantify the relative importance of a particular plant species.
  - **Informant Consensus Factor (ICF):** To identify plants used for specific disease categories.

## Phytochemical Screening

Preliminary phytochemical analysis is essential to identify the major classes of bioactive compounds present in the medicinal plants.

### 3.2.1. Plant Material Preparation

- Collection and Drying: Collect the specified parts of the medicinal plants. Clean and air-dry the plant material in the shade to prevent the degradation of phytochemicals.
- Powdering: Grind the dried plant material into a fine powder using a mechanical grinder.

### 3.2.2. Preparation of Extracts

- Solvent Extraction: Use solvents of varying polarity (e.g., petroleum ether, acetone, ethanol, and water) to prepare crude extracts from the powdered plant material.
- Extraction Method: Employ standard methods such as Soxhlet extraction or maceration.

### 3.2.3. Qualitative Phytochemical Tests

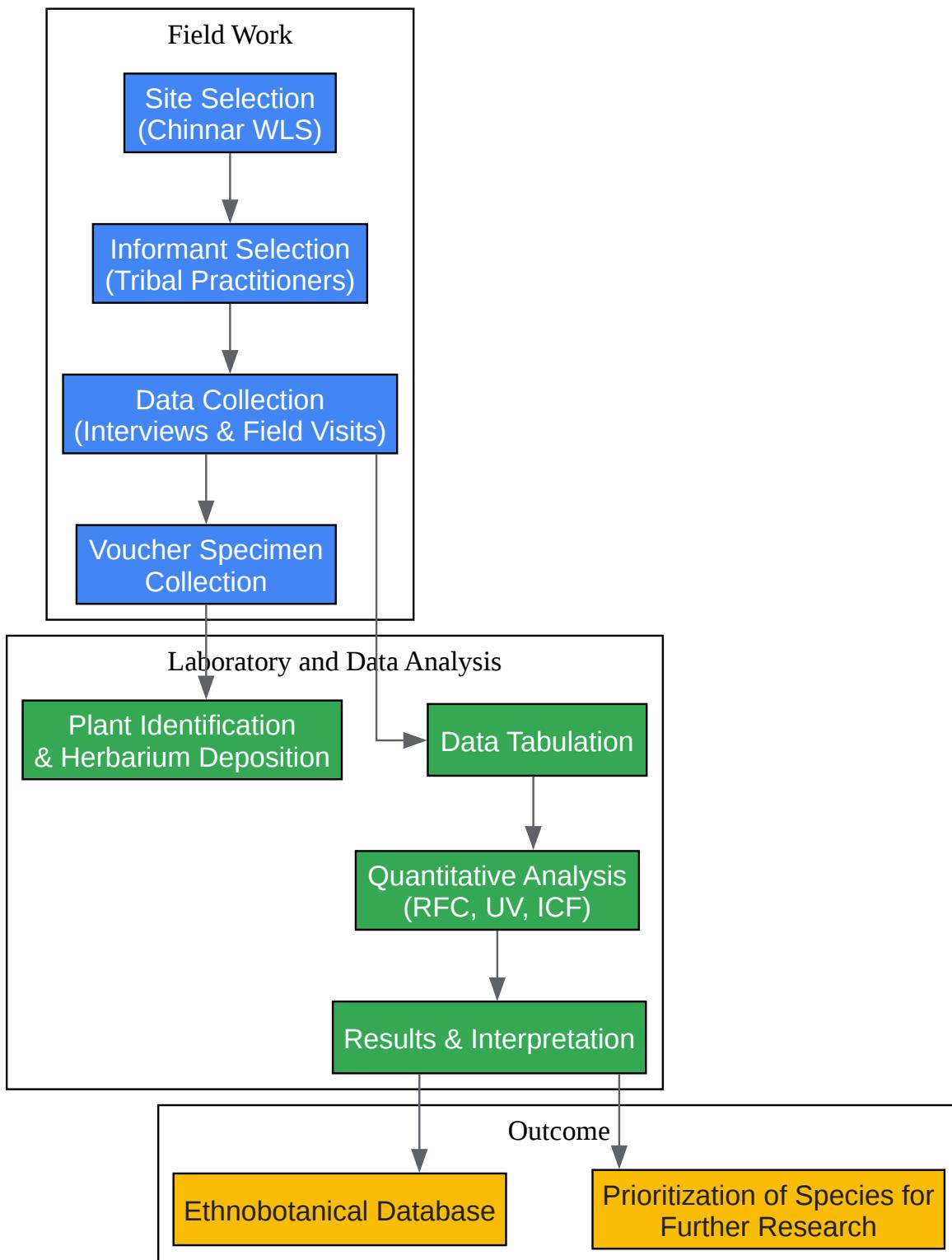
Perform standard qualitative tests to screen for the presence of major phytochemical groups:

- Alkaloids: Test with Dragendorff's and Mayer's reagents.[\[5\]](#)
- Flavonoids: Shinoda test (magnesium and hydrochloric acid).[\[6\]](#)[\[7\]](#)
- Tannins: Ferric chloride test.[\[6\]](#)
- Saponins: Froth test.
- Steroids and Terpenoids: Salkowski's and Liebermann-Burchard tests.[\[6\]](#)
- Glycosides: Keller-Kiliani test for cardiac glycosides.

## Visualizations

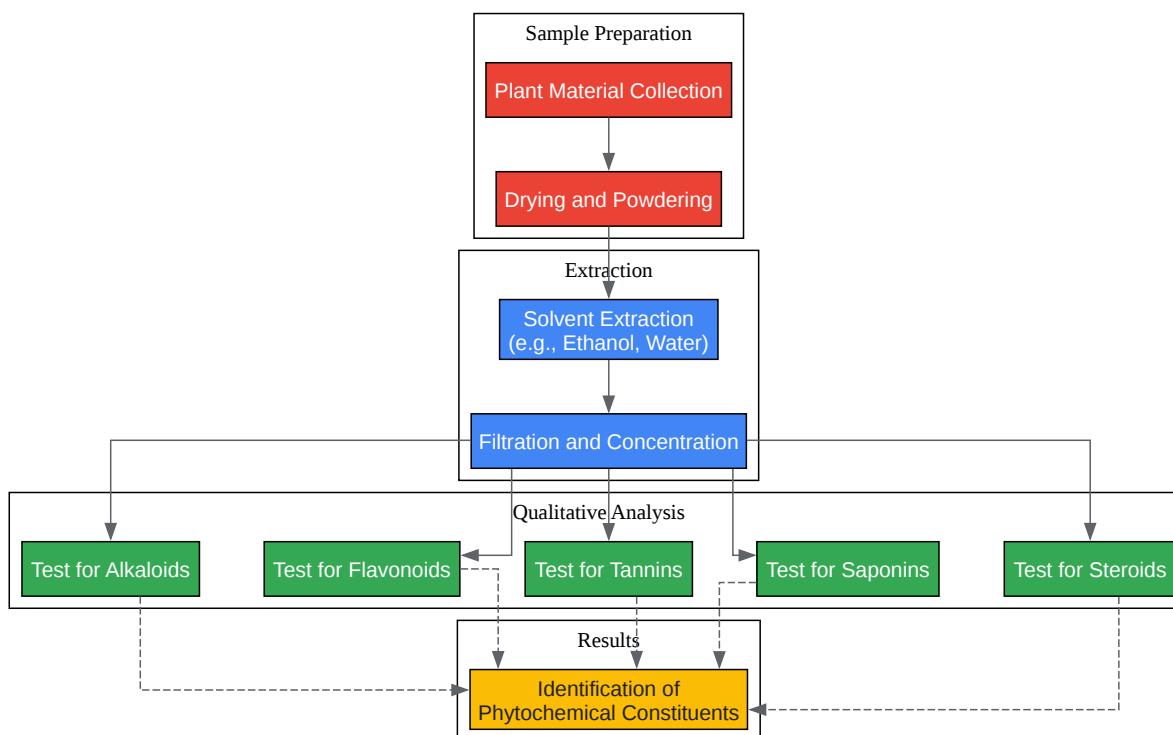
### Ethnobotanical Research Workflow

The following diagram illustrates the workflow for conducting an ethnobotanical survey and subsequent analysis.

[Click to download full resolution via product page](#)*Ethnobotanical research workflow from field data collection to analysis.*

# Phytochemical Analysis Workflow

This diagram outlines the general procedure for the phytochemical screening of medicinal plants.



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*General workflow for the phytochemical screening of medicinal plants.*

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